

chemical structure and properties of 4-(3-Chlorophenyl)oxane

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(3-Chlorophenyl)oxane

Cat. No.: B13219441

[Get Quote](#)

An In-depth Technical Guide to 4-(3-Chlorophenyl)oxane

A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a detailed examination of **4-(3-chlorophenyl)oxane**, also known as 4-(3-chlorophenyl)tetrahydropyran. In the absence of extensive publicly available experimental data for this specific molecule, this document serves as a comprehensive, predictive resource. It outlines plausible synthetic routes, predicted physicochemical properties, and expected spectroscopic signatures based on established chemical principles and data from analogous compounds. Furthermore, potential applications in medicinal chemistry are discussed by drawing parallels with structurally related molecules. This guide is intended to be an essential resource for researchers and drug development professionals interested in the synthesis, characterization, and potential utility of this and similar aryl-oxane compounds.

Introduction: The Aryl-Oxane Scaffold in Modern Chemistry

The tetrahydropyran (oxane) ring is a prevalent structural motif in a vast array of natural products and synthetic molecules of biological importance.^{[1][2]} Its presence often imparts favorable pharmacokinetic properties, such as improved aqueous solubility and metabolic stability, making it a desirable feature in drug design. The introduction of an aryl substituent at the 4-position of the oxane ring creates a class of compounds with significant potential for interacting with biological targets. The specific compound of interest, **4-(3-chlorophenyl)oxane**, combines the oxane core with a 3-chlorophenyl group, a common substituent in medicinal chemistry known to influence binding affinities and metabolic profiles.

This guide aims to provide a robust, predictive framework for understanding the chemical nature and potential applications of **4-(3-chlorophenyl)oxane**, thereby facilitating its synthesis, characterization, and exploration in research and development.

Molecular Structure and Identifiers

The chemical structure of **4-(3-chlorophenyl)oxane** consists of a tetrahydropyran ring with a 3-chlorophenyl group attached at the 4-position.

Identifier	Value	Source
IUPAC Name	4-(3-chlorophenyl)oxane	-
Synonyms	4-(3-Chlorophenyl)tetrahydropyran	-
CAS Number	2060045-60-3	[3]
Molecular Formula	C ₁₁ H ₁₃ ClO	[3]
Molecular Weight	196.67 g/mol	[3]
SMILES	<chem>ClC1=CC=CC(=C1)C2CCOCC2</chem>	[3]

Proposed Synthetic Routes

While a specific, published synthesis for **4-(3-chlorophenyl)oxane** is not readily available, established methods for the synthesis of 4-aryl-tetrahydropyrans can be applied. The following are two plausible and robust synthetic strategies.

Grignard Reaction with Tetrahydropyran-4-one followed by Reduction

A highly effective method for forming the carbon-carbon bond between the aryl and oxane moieties is the Grignard reaction.[4][5] This approach involves the nucleophilic addition of a 3-chlorophenyl Grignard reagent to tetrahydropyran-4-one, followed by the reduction of the resulting tertiary alcohol.

Workflow Diagram: Grignard Synthesis and Reduction



[Click to download full resolution via product page](#)

Caption: Proposed two-step synthesis via Grignard reaction and subsequent reduction.

Experimental Protocol:

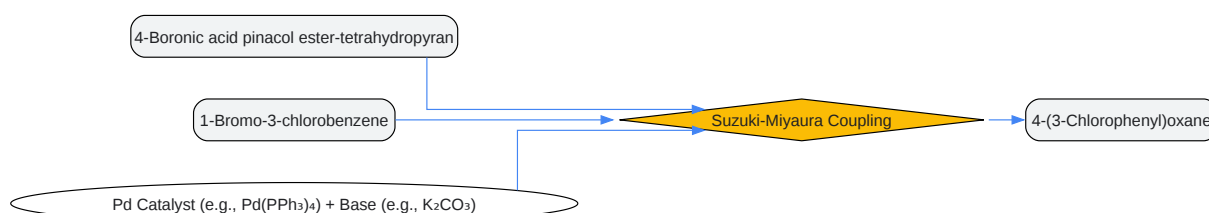
- **Grignard Reagent Formation:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), magnesium turnings are stirred in anhydrous tetrahydrofuran (THF). A solution of 3-chlorobromobenzene in anhydrous THF is added dropwise to initiate the formation of the Grignard reagent.
- **Nucleophilic Addition:** The solution of tetrahydropyran-4-one in anhydrous THF is cooled to 0 °C in an ice bath. The freshly prepared 3-chlorophenylmagnesium bromide solution is then added slowly via a dropping funnel. The reaction is allowed to warm to room temperature and stirred until completion, as monitored by thin-layer chromatography (TLC).

- **Work-up and Isolation of Intermediate:** The reaction is carefully quenched with a saturated aqueous solution of ammonium chloride. The aqueous layer is extracted with a suitable organic solvent (e.g., diethyl ether or ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude 4-(3-chlorophenyl)tetrahydropyran-4-ol.
- **Reduction of the Tertiary Alcohol:** The crude alcohol is dissolved in a suitable solvent, such as dichloromethane. A reducing agent, for instance, triethylsilane in the presence of a strong acid like trifluoroacetic acid, is added, and the mixture is stirred at room temperature. This effects a reductive deoxygenation.
- **Final Purification:** Upon completion of the reduction, the reaction mixture is neutralized, and the product is extracted. The crude product is then purified by column chromatography on silica gel to afford pure **4-(3-chlorophenyl)oxane**.

Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura cross-coupling reaction is a powerful tool for the formation of aryl-aryl and aryl-heteroaryl bonds.^{[6][7][8]} A plausible route would involve the coupling of a suitable tetrahydropyran-derived boronic acid or ester with 1-bromo-3-chlorobenzene.

Workflow Diagram: Suzuki-Miyaura Coupling



[Click to download full resolution via product page](#)

Caption: Proposed Suzuki-Miyaura cross-coupling synthetic route.

Experimental Protocol:

- **Reactant Preparation:** The tetrahydropyran-4-boronic acid pinacol ester can be synthesized from a suitable precursor, such as 4-bromo-tetrahydropyran.
- **Coupling Reaction:** To a solution of 1-bromo-3-chlorobenzene and the tetrahydropyran-4-boronic acid pinacol ester in a suitable solvent system (e.g., a mixture of toluene, ethanol, and water), a palladium catalyst (e.g., tetrakis(triphenylphosphine)palladium(0)) and a base (e.g., potassium carbonate) are added.
- **Reaction Conditions:** The reaction mixture is heated under an inert atmosphere until the starting materials are consumed, as monitored by TLC or GC-MS.
- **Work-up and Purification:** After cooling to room temperature, the reaction mixture is diluted with water and extracted with an organic solvent. The combined organic layers are washed, dried, and concentrated. The crude product is then purified by column chromatography to yield **4-(3-chlorophenyl)oxane**.

Predicted Physicochemical Properties

Due to the lack of experimental data, the following physicochemical properties have been predicted using widely accepted computational models.^{[9][10]}

Property	Predicted Value	Method/Software
Boiling Point	~300-320 °C	Estimation based on similar structures
Melting Point	Not available (likely a solid at room temperature)	-
logP (Octanol/Water Partition Coefficient)	3.234	ChemScene Prediction
Topological Polar Surface Area (TPSA)	9.23 Å ²	ChemScene Prediction
Aqueous Solubility	Low	Inferred from high logP
Hydrogen Bond Donors	0	ChemScene Prediction
Hydrogen Bond Acceptors	1	ChemScene Prediction
Rotatable Bonds	1	ChemScene Prediction

These predicted values suggest that **4-(3-chlorophenyl)oxane** is a lipophilic molecule with low aqueous solubility.

Predicted Spectroscopic Data

The following spectral data are predictions based on the analysis of the molecule's functional groups and data from analogous compounds. These predictions can guide the characterization of the synthesized compound.[\[11\]](#)[\[12\]](#)[\[13\]](#)

¹H NMR Spectroscopy (Predicted)

- Aromatic Protons (3-chlorophenyl group): Multiplets in the range of δ 7.0-7.4 ppm (4H). The substitution pattern will lead to a complex splitting pattern.
- Oxane Protons (CH₂-O): A multiplet around δ 3.5-4.0 ppm (4H), corresponding to the protons on the carbons adjacent to the oxygen atom.
- Oxane Protons (CH₂): A multiplet in the range of δ 1.6-2.0 ppm (4H), for the remaining methylene protons on the tetrahydropyran ring.

- Oxane Proton (CH): A multiplet around δ 2.5-2.8 ppm (1H), corresponding to the proton at the 4-position of the ring.

¹³C NMR Spectroscopy (Predicted)

- Aromatic Carbons: Peaks in the range of δ 125-145 ppm. The carbon attached to the chlorine atom would be expected around δ 134 ppm, and the carbon attached to the oxane ring would be a quaternary signal around δ 143 ppm. The other aromatic carbons will appear in the typical aromatic region.
- Oxane Carbons (C-O): Peaks around δ 65-70 ppm.
- Oxane Carbons (C-C): Peaks in the range of δ 30-45 ppm.

Infrared (IR) Spectroscopy (Predicted)

- C-H stretching (aromatic): Peaks just above 3000 cm⁻¹.
- C-H stretching (aliphatic): Peaks just below 3000 cm⁻¹ (2850-2950 cm⁻¹).
- C=C stretching (aromatic): Characteristic peaks in the 1450-1600 cm⁻¹ region.
- C-O-C stretching (ether): A strong, characteristic band in the 1050-1150 cm⁻¹ region.^[14]
- C-Cl stretching: A peak in the 600-800 cm⁻¹ region.^{[15][16]}

Mass Spectrometry (Predicted)

- Molecular Ion (M⁺): A prominent peak at m/z 196, with a characteristic M+2 isotope peak at m/z 198 in an approximate 3:1 ratio, indicative of the presence of one chlorine atom.
- Fragmentation: Common fragmentation pathways would likely involve the loss of the chlorophenyl group, or cleavage of the tetrahydropyran ring.

Potential Applications and Biological Activity

While there is no specific biological data for **4-(3-chlorophenyl)oxane**, the structural motifs present suggest potential applications in medicinal chemistry.

- **Scaffold for Drug Discovery:** The 4-aryl-tetrahydropyran scaffold is present in a number of biologically active compounds.^{[2][17]} This molecule could serve as a valuable starting point or intermediate for the synthesis of more complex molecules with potential therapeutic applications.
- **CNS-Active Agents:** Many compounds containing the chlorophenyl moiety exhibit activity in the central nervous system. Further derivatization of **4-(3-chlorophenyl)oxane** could lead to novel CNS drug candidates.
- **Anticancer and Anti-inflammatory Agents:** Aryl-heterocycles are a well-established class of compounds with potential anticancer and anti-inflammatory properties.^{[17][18]} The specific combination of the 3-chlorophenyl group and the oxane ring could be explored for these activities.

Safety and Handling

As there is no specific safety data sheet (SDS) for **4-(3-chlorophenyl)oxane**, it should be handled with the care afforded to a novel chemical compound of unknown toxicity.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.^[19]
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any potential dust or vapors. Avoid contact with skin and eyes.^[20]
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.^[3]

Conclusion

4-(3-Chlorophenyl)oxane is a molecule of interest due to its combination of a drug-like oxane scaffold and a bio-relevant chlorophenyl substituent. While experimental data on this specific compound is sparse, this guide provides a comprehensive predictive overview of its synthesis, properties, and potential applications. The proposed synthetic routes offer practical and efficient methods for its preparation, and the predicted spectroscopic and physicochemical data provide a valuable framework for its characterization and handling. It is hoped that this guide

will stimulate further research into this and related aryl-oxane compounds, unlocking their potential in drug discovery and materials science.

References

- ACD/Labs. (n.d.). Calculate Physicochemical Properties | PhysChem Suite. Retrieved March 7, 2026, from [\[Link\]](#)
- CD ComputaBio. (n.d.). Rapid Prediction of the Physicochemical Properties of Molecules. Retrieved March 7, 2026, from [\[Link\]](#)
- PubChem. (n.d.). Tetrahydropyran | C₅H₁₀O | CID 8894. National Center for Biotechnology Information. Retrieved March 7, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of 4-alkyl/aryl dihydropyrans and 4-methylene tetrahydropyrans. Retrieved March 7, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). FTIR spectrum of 2-(4-chlorophenyl) 1, 4, 5-triphenyl -1H-imidazole. Retrieved March 7, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). FTIR spectrum of 2-(2-Chlorophenyl)benzimidazole. Retrieved March 7, 2026, from [\[Link\]](#)
- Optibrium. (n.d.). Small Molecule Optimisation. Retrieved March 7, 2026, from [\[Link\]](#)
- SciSpace. (2019, May 17). 1-(4-chlorophenyl) piperazine: ft-ir, raman, nmr and theoretical studies. Retrieved March 7, 2026, from [\[Link\]](#)
- Kim, H. Y., et al. (2020). Synthesis and Biological Evaluation of (S)-2-(Substituted arylmethyl)-1-oxo-1,2,3,4-tetrahydropyrazino[1,2-a]indole-3-carboxamide Analogs and Their Synergistic Effect against PTEN-Deficient MDA-MB-468 Cells. *Molecules*, 25(21), 5085.
- NIST. (n.d.). 2H-Pyran-2-one, tetrahydro-. NIST Chemistry WebBook. Retrieved March 7, 2026, from [\[Link\]](#)
- MIT News. (2025, July 24). New machine-learning application to help researchers predict chemical properties. Retrieved March 7, 2026, from [\[Link\]](#)

- Ekincioglu, Y., Kılıç, H., & Dereli, Ö. (2019). 1-(4-Chlorophenyl) piperazine: FT-IR, Raman, NMR and Theoretical studies. Eskişehir Technical University Journal of Science and Technology A—Applied Sciences and Engineering, 20(2), 132-143.
- Neudörfl, J. M., et al. (2014). Asymmetric Synthesis of Highly Functionalized Tetrahydropyrans via a One-Pot Organocatalytic Michael/Henry/Ketalization Sequence. The Journal of Organic Chemistry, 79(15), 7015-7024.
- GitHub. (2018, April 2). BeckResearchLab/PyMolSAR: A Python toolkit to compute molecular features and predict activities and properties of small molecules. Retrieved March 7, 2026, from [\[Link\]](#)
- Asian Journal of Organic Chemistry. (2024). Stereoselective Synthesis of Polysubstituted Tetrahydropyrans by Brønsted Acid-Mediated Hydroxyalkoxylation of Silylated. Retrieved March 7, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis, characterization and biological activity of ring-substituted 6-benzylamino-9-tetrahydropyran-2-yl and 9-tetrahydrofuran-2-ylpurine derivatives. Retrieved March 7, 2026, from [\[Link\]](#)
- SpectraBase. (n.d.). p-Chlorophenyl methyl sulfone - Optional[FTIR] - Spectrum. Retrieved March 7, 2026, from [\[Link\]](#)
- SpectraBase. (n.d.). tetrahydro-2H-pyran - Optional[ATR-IR] - Spectrum. Retrieved March 7, 2026, from [\[Link\]](#)
- DR-NTU. (n.d.). Development of new methods in tetrahydropyran ring synthesis. Nanyang Technological University. Retrieved March 7, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). Preparation and Suzuki–Miyaura Coupling Reactions of Tetrahydropyridine-2-boronic Acid Pinacol Esters. Retrieved March 7, 2026, from [\[Link\]](#)
- Lee, S., et al. (2022). Precisely predicting the ^1H and ^{13}C NMR chemical shifts in new types of nerve agents and building spectra database. Scientific Reports, 12(1), 20286.
- SpectraBase. (n.d.). tetrahydro-2H-pyran-2-one - Optional[FTIR] - Spectrum. Retrieved March 7, 2026, from [\[Link\]](#)

- PubChem. (n.d.). 4-(3-Chlorophenyl)tetrahydrothiopyran-4-ol | C₁₁H₁₃ClOS | CID 137948748. National Center for Biotechnology Information. Retrieved March 7, 2026, from [\[Link\]](#)
- Chemistry Stack Exchange. (2020, August 1). Synthesing tetrahydropyran from ethylene oxide. Retrieved March 7, 2026, from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Grignard Reaction. Retrieved March 7, 2026, from [\[Link\]](#)
- MDPI. (2011, May 2). Diversity-Oriented Synthesis of a Library of Substituted Tetrahydropyrones Using Oxidative Carbon-Hydrogen Bond Activation and Click Chemistry. Retrieved March 7, 2026, from [\[Link\]](#)
- ResearchGate. (2024, July 8). Novel tetrahydropyran-triazole hybrids with antiproliferative activity against human tumor cells. Retrieved March 7, 2026, from [\[Link\]](#)
- Ayako, I., et al. (2018). 4-Methyltetrahydropyran (4-MeTHP): Application as an Organic Reaction Solvent. Asian Journal of Organic Chemistry, 7(12), 2469-2479.
- Nazari, M., et al. (2023). An overview of structure-based activity outcomes of pyran derivatives against Alzheimer's disease. Journal of Molecular Structure, 1272, 134177.
- Master Organic Chemistry. (2015, December 10). Reactions of Grignard Reagents. Retrieved March 7, 2026, from [\[Link\]](#)
- ResearchGate. (2016, April 25). Can anyone help me to tell me any online website to check ¹³C NMR prediction...? Retrieved March 7, 2026, from [\[Link\]](#)
- ResearchGate. (2014, July 4). Evaluation of log Po/w values of drugs from some molecular structure calculation softwares. Retrieved March 7, 2026, from [\[Link\]](#)
- Royal Society of Chemistry. (2013, October 3). Selection of boron reagents for Suzuki–Miyaura coupling. Retrieved March 7, 2026, from [\[Link\]](#)
- CASPRE. (n.d.). ¹³C NMR Predictor. Retrieved March 7, 2026, from [\[Link\]](#)
- Morganton Scientific. (2024, June 27). Analyzing Carbon-13 NMR Spectra to Predict Chemical Shifts of Carbon Compounds using Machine Learning Algorithms. Retrieved March 7, 2026, from [\[Link\]](#)

- Der Pharma Chemica. (2014). Prediction of Drug Lipophilicity Using Back Propagation Artificial Neural Network Modeling. Retrieved March 7, 2026, from [[Link](#)]
- Chemistry LibreTexts. (2024, October 10). Suzuki-Miyaura Coupling. Retrieved March 7, 2026, from [[Link](#)]
- Journal of Cheminformatics. (2018). Prediction of logP for Pt(II) and Pt(IV) complexes: comparison of statistical and quantum-chemistry. Retrieved March 7, 2026, from [[Link](#)]
- Organic Chemistry Portal. (n.d.). Suzuki Coupling. Retrieved March 7, 2026, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. An overview of structure-based activity outcomes of pyran derivatives against Alzheimer's disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [5. Grignard Reaction \[organic-chemistry.org\]](#)
- [6. Selection of boron reagents for Suzuki–Miyaura coupling - Chemical Society Reviews \(RSC Publishing\) DOI:10.1039/C3CS60197H \[pubs.rsc.org\]](#)
- [7. chem.libretexts.org \[chem.libretexts.org\]](#)
- [8. Suzuki Coupling \[organic-chemistry.org\]](#)
- [9. acdlabs.com \[acdlabs.com\]](#)
- [10. Physicochemical Properties Prediction - CD ComputaBio \[cadd.computabio.com\]](#)
- [11. Precisely predicting the ¹H and ¹³C NMR chemical shifts in new types of nerve agents and building spectra database - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. researchgate.net \[researchgate.net\]](#)

- [13. morgantonscientific.ncssm.edu \[morgantonscientific.ncssm.edu\]](https://morgantonscientific.ncssm.edu)
- [14. Tetrahydropyran\(142-68-7\) IR Spectrum \[chemicalbook.com\]](https://chemicalbook.com)
- [15. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [16. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [17. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [18. Synthesis and Biological Evaluation of \(S\)-2-\(Substituted arylmethyl\)-1-oxo-1,2,3,4-tetrahydropyrazino\[1,2-a\]indole-3-carboxamide Analogs and Their Synergistic Effect against PTEN-Deficient MDA-MB-468 Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [19. merckmillipore.com \[merckmillipore.com\]](https://merckmillipore.com)
- [20. fishersci.com \[fishersci.com\]](https://fishersci.com)
- To cite this document: BenchChem. [chemical structure and properties of 4-(3-Chlorophenyl)oxane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13219441/docs#chemical-structure-and-properties-of-4-3-chlorophenyl-oxane\]](https://www.benchchem.com/product/b13219441/docs#chemical-structure-and-properties-of-4-3-chlorophenyl-oxane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check